

Application Notes and Protocols for Sodium Peracetate in Kraft Pulp Bleaching

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Compound of Interest

Compound Name: Sodium peracetate

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These application notes provide a comprehensive overview and detailed protocols for the use of **sodium peracetate** in the bleaching of kraft pulp. The information is intended to guide laboratory-scale experiments and process optimization for researchers in the pulp and paper industry and related fields.

Introduction

Sodium peracetate, the sodium salt of peracetic acid (PAA), is a potent oxidizing agent that has garnered significant interest as a bleaching agent in totally chlorine-free (TCF) and elemental chlorine-free (ECF) bleaching sequences for kraft pulp.[1][2] Its efficacy in delignification and brightening, coupled with its favorable environmental profile, makes it a compelling alternative to traditional chlorine-based bleaching chemicals.[3] Peracetic acid acts as both an electrophile and a nucleophile, reacting with lignin through ring hydroxylation, oxidative demethylation, and cleavage of side chains, which renders the residual lignin more hydrophilic and easier to remove in subsequent stages.[4] The use of peracetic acid can lead to a significant reduction in the kappa number, an indicator of residual lignin content, and a corresponding increase in pulp brightness.[5][6]

Data Presentation

The following tables summarize the quantitative effects of peracetic acid (Paa) treatment on key pulp properties under various conditions, as reported in the literature.

Table 1: Effect of Peracetic Acid Dose on Pulp Brightness and Viscosity in a D(Ep)D/Paa Sequence

Peracetic Acid Dose (kg/odt pulp)	Initial Brightness (% ISO)	Final Brightness (% ISO)	Initial Viscosity (mPa·s)	Final Viscosity (mPa·s)
1	88.2	89.8	18.5	13.1
3	88.2	90.5	18.5	12.5
5	88.2	90.8	18.5	11.8

Source: Adapted from Barros et al. (2010). Conditions: 120 min reaction time, 75°C, pH 5.0.[5]

Table 2: Effect of Peracetic Acid as a Final Stage on Pulp Properties

Bleaching Sequence	Kappa Number	Viscosity (mPa·s)	Brightness (% ISO)
DHT(Ep)DD	2.1	15.5	89.5
DHT(Ep)D/Paa (pH 5.0)	1.9	14.8	89.9
DHT(Ep)D/Paa (pH 8.5)	1.8	14.5	90.1

Source: Adapted from Barros et al. (2010).[5]

Experimental Protocols

Protocol 1: In-Situ Generation of Peracetic Acid from Tetraacetythylenediamine (TAED)

This protocol describes the laboratory-scale in-situ generation of peracetic acid, which can then be used for pulp bleaching. This method is often preferred for its safety and convenience.[3][7][8]

Materials:

- Tetraacetythylenediamine (TAED)
- Sodium percarbonate (or another solid source of hydrogen peroxide)
- Deionized water
- Buffer solution (e.g., phosphate or acetate buffer) to maintain the desired pH

Procedure:

- Determine the desired final concentration of peracetic acid for the bleaching experiment. The reaction stoichiometry is that one mole of TAED reacts with two moles of hydrogen peroxide to generate two moles of peracetic acid.[\[1\]](#)
- In a reaction vessel, dissolve the calculated amount of sodium percarbonate in deionized water.
- Add the calculated amount of TAED to the sodium percarbonate solution.
- Adjust the pH of the solution to the desired range for the bleaching application. A pH range of 7-10 is generally effective for the generation of the peracetate anion from TAED.[\[1\]](#)[\[3\]](#)
- Allow the reaction to proceed for a sufficient time to generate the peracetic acid. This is typically a rapid reaction.
- The resulting solution containing peracetic acid is now ready for use in the pulp bleaching protocol.

Protocol 2: Laboratory-Scale Kraft Pulp Bleaching with Peracetic Acid (Paa Stage)

This protocol outlines a typical procedure for a laboratory-scale peracetic acid bleaching stage (Paa stage) applied to kraft pulp.

Materials:

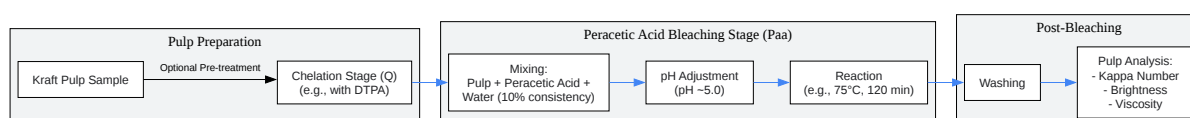
- Kraft pulp (e.g., oxygen-delignified eucalyptus kraft pulp)
- Peracetic acid solution (either commercially sourced or freshly prepared as in Protocol 1)
- Deionized water
- Sulfuric acid or sodium hydroxide for pH adjustment
- Polyethylene bags
- Water bath

Procedure:

- Pulp Preparation:
 - Determine the oven-dry (o.d.) weight of the pulp sample.
 - If necessary, pre-treat the pulp with a chelation stage (Q stage) using an agent like DTPA to remove transition metals that can catalyze the decomposition of peracetic acid.[9]
- Bleaching Stage Setup:
 - Place the pulp sample in a polyethylene bag.
 - Add the required amount of peracetic acid solution to the pulp. The dosage is typically expressed as kilograms of active PAA per oven-dried tonne of pulp (kg/odt). A common range is 1-5 kg/odt pulp.[5]
 - Add deionized water to achieve the desired pulp consistency, typically around 10%.[9]
 - Thoroughly mix the pulp and bleaching solution by kneading the bag.
 - Adjust the pH of the pulp slurry to the target value. For a Paa stage, a pH of around 5.0 is often used.[5][6] Use sulfuric acid or sodium hydroxide for adjustment. Peracetic acid is most stable at a pH of approximately 3.5.[10]
- Reaction:

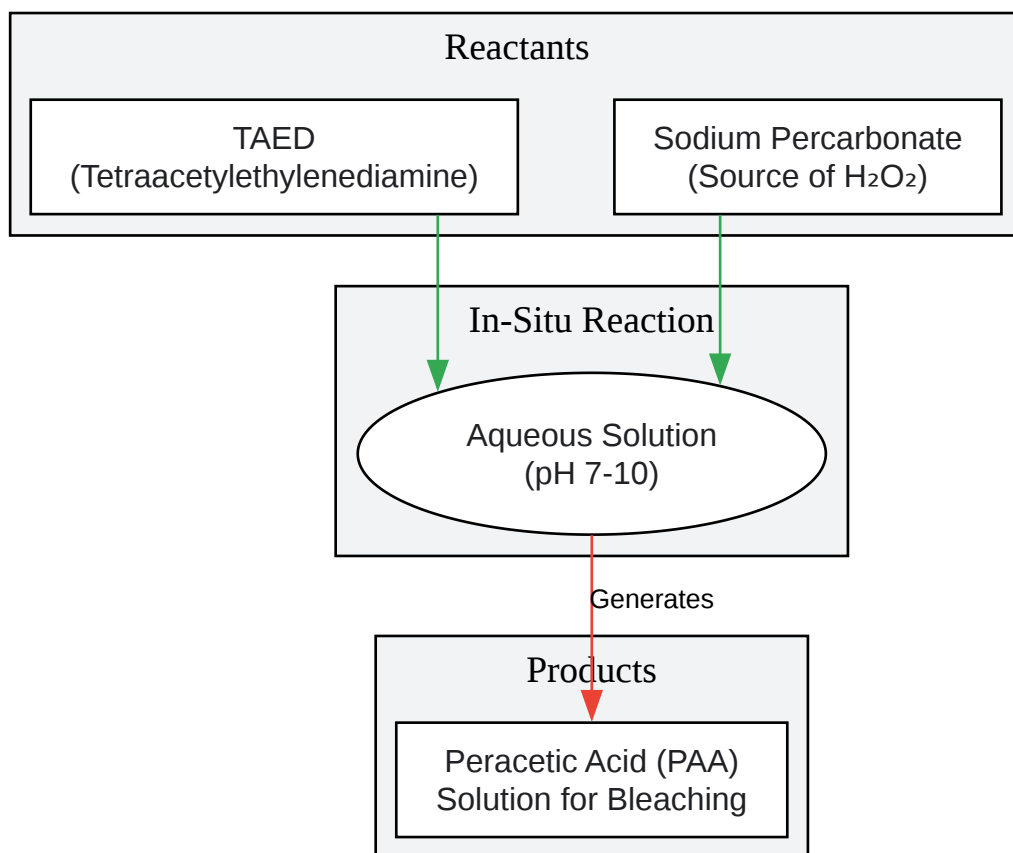
- Seal the polyethylene bag and place it in a temperature-controlled water bath. A typical reaction temperature is 75°C.[5][6]
- Allow the bleaching reaction to proceed for the desired time. A common reaction time is 120 minutes.[5][6]
- Periodically knead the bag to ensure uniform mixing.
- Washing and Analysis:
 - After the reaction is complete, remove the bag from the water bath.
 - Thoroughly wash the pulp with an excess of deionized water to remove residual chemicals and dissolved lignin.
 - Press the pulp to a consistency of approximately 35%.[9]
 - Determine the final properties of the bleached pulp, such as kappa number, brightness, and viscosity, according to standard laboratory procedures (e.g., TAPPI or ISO standards).

Visualizations



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Caption: Experimental workflow for peracetic acid bleaching of kraft pulp.



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Caption: In-situ generation of peracetic acid from TAED and sodium percarbonate.

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